

ethyl nitrate chemical properties and uses

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Compound of Interest

Compound Name: *Ethyl nitrate*

Cat. No.: *B1199976*

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An In-depth Technical Guide to **Ethyl Nitrate**: Chemical Properties and Uses

Abstract

Ethyl nitrate ($C_2H_5NO_3$) is the ethyl ester of nitric acid, a compound of significant interest due to its applications in organic synthesis and as an energetic material. This document provides a comprehensive overview of the chemical and physical properties of **ethyl nitrate**, its primary uses, and detailed experimental protocols for its synthesis and analysis. It is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this versatile and hazardous compound.

Chemical and Physical Properties

Ethyl nitrate is a colorless, volatile liquid with a sweet, pleasant odor.^{[1][2][3]} Its fundamental properties are summarized in the tables below.

Table 1: Physical and Chemical Properties of Ethyl Nitrate

Property	Value	Source(s)
IUPAC Name	Ethyl nitrate	[1] [2]
Synonyms	Nitric acid ethyl ester, Nitric ether	[2] [3] [4]
CAS Number	625-58-1	[1] [4]
Molecular Formula	C ₂ H ₅ NO ₃	[1] [3] [4]
Molecular Weight	91.07 g/mol	[2] [4]
Appearance	Colorless liquid	[1] [3]
Density	1.1084 g/cm ³ at 20 °C	[2] [3]
Melting Point	-102 °C (-152 °F; 171 K)	[1] [3]
Boiling Point	87.5 °C (189.5 °F; 360.6 K)	[1] [3]
Solubility	Insoluble in water; Soluble in alcohol and ether. [2] [4] [5] 1.3 g dissolves in 100 mL of water at 55 °C. [6] [7]	
Vapor Pressure	64.0 mmHg at 25 °C	[2] [3]
Vapor Density	3.1 (Air = 1)	[2] [8]
Refractive Index	1.3852 at 20 °C	[4] [7]

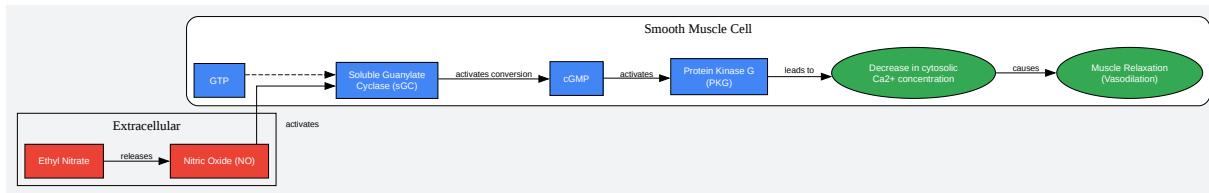
Table 2: Explosive and Safety Data

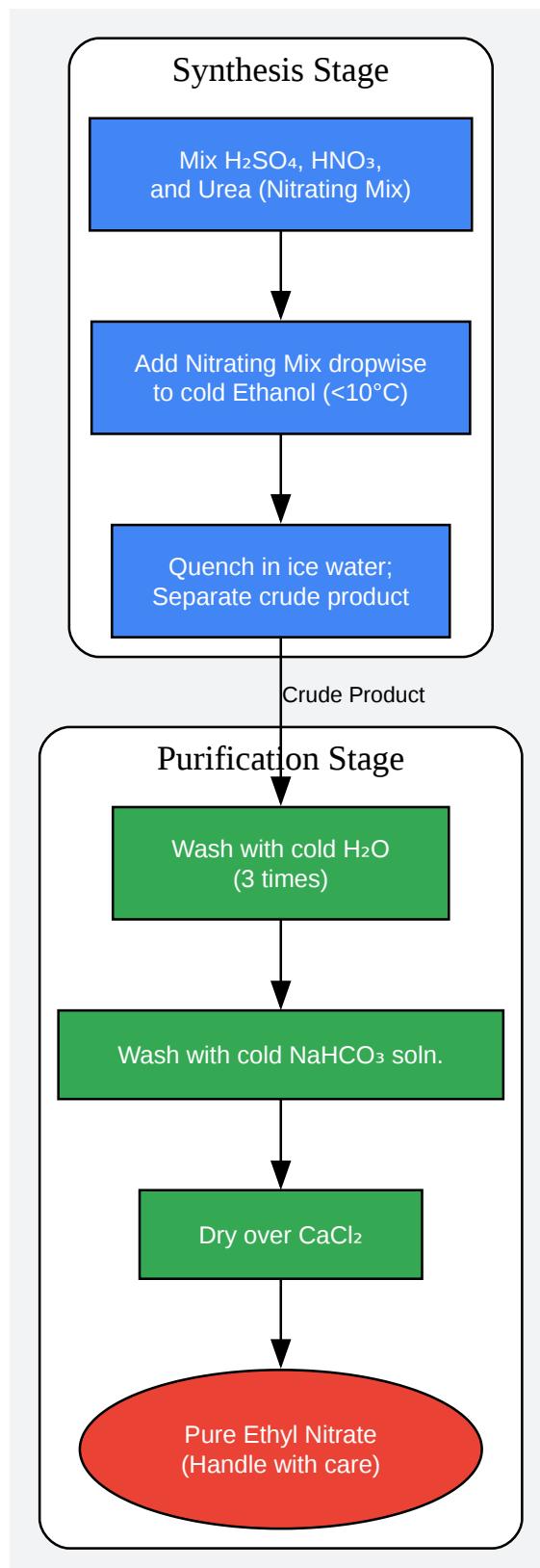
Property	Value	Source(s)
Flash Point	10 °C (50 °F) (closed cup)	[6] [8]
Explosive Limits	4.1–50%	[1]
Detonation Velocity	6,010 m/s	[1] [3]
Hazards	GHS01: Explosive. [1] A very dangerous fire hazard when exposed to heat or flame. [2] [5]	

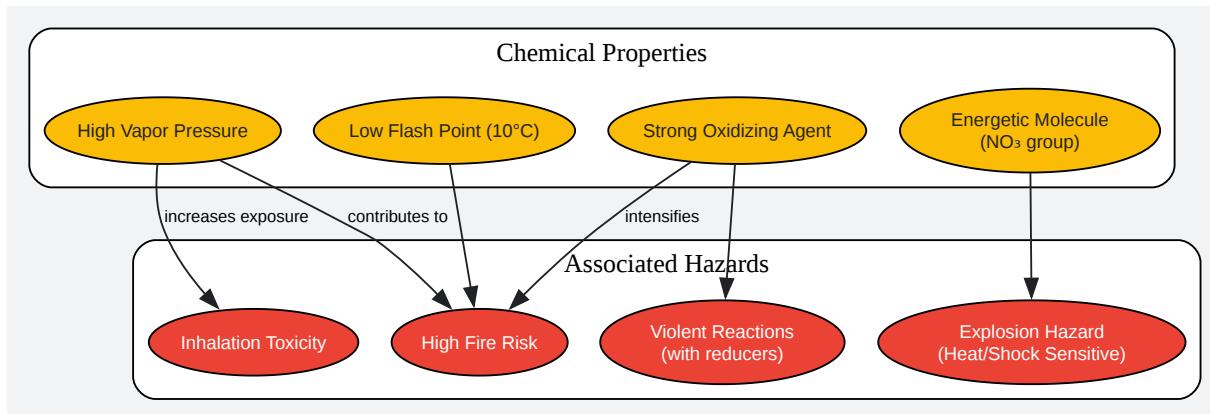
Uses and Applications

Ethyl nitrate's chemical properties make it useful in several fields:

- Organic Synthesis: It is used as a nitrating agent for certain organic compounds.[\[1\]](#)
- Intermediates: It serves as an intermediate in the preparation of some drugs, dyes, and perfumes.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Propellant: It has been explored for use as a rocket propellant.[\[5\]](#)[\[10\]](#)
- Vasodilator: Like other organic nitrates such as nitroglycerin, it functions as a vasodilator.[\[1\]](#)
This property is due to its ability to act as a nitric oxide (NO) donor, a key signaling molecule in vasodilation.







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